

Technical Safety & Handling Guide: 4-Hydroxymethylpiperidine Hydrochloride

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Compound of Interest

Compound Name: 4-Hydroxymethylpiperidine
hydrochloride

CAS No.: 90748-01-9

Cat. No.: B3021614

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Executive Summary & Strategic Context

4-Hydroxymethylpiperidine hydrochloride (CAS: 90748-01-9), also known as 4-piperidinemethanol hydrochloride, is a critical pharmacophore in medicinal chemistry. It serves as a bifunctional building block—offering both a secondary amine and a primary alcohol—essential for synthesizing analgesics, neuroactive agents, and kinase inhibitors.

While often perceived as a standard reagent, its hygroscopic nature and irritant profile present specific challenges in high-precision drug development. Improper handling not only compromises operator safety but can introduce stoichiometric errors due to water absorption, leading to failed couplings or impurity formation in downstream synthesis. This guide synthesizes field-proven safety protocols with physicochemical insights to ensure both personnel protection and data integrity.

Physicochemical Identity & Hazard Profiling[1][2]

The hydrochloride salt form improves stability compared to the free base (4-piperidinemethanol), but it retains significant irritation potential.

Table 1: Physicochemical & Hazard Data

Property	Specification / Data
Chemical Name	4-Hydroxymethylpiperidine hydrochloride
CAS Number	90748-01-9
Molecular Formula	C ₆ H ₁₃ NO[1][2][3][4][5][6] · HCl
Molecular Weight	151.63 g/mol
Appearance	White to off-white crystalline powder
Melting Point	119–129 °C
Solubility	Highly soluble in water, methanol; sparingly soluble in non-polar solvents.
Stability	Hygroscopic. Stable under recommended storage (2-8°C), but absorbs atmospheric moisture.
GHS Classification	Warning.[7][8] Skin Irrit. 2 (H315), Eye Irrit.[9] 2A (H319), STOT SE 3 (H335).

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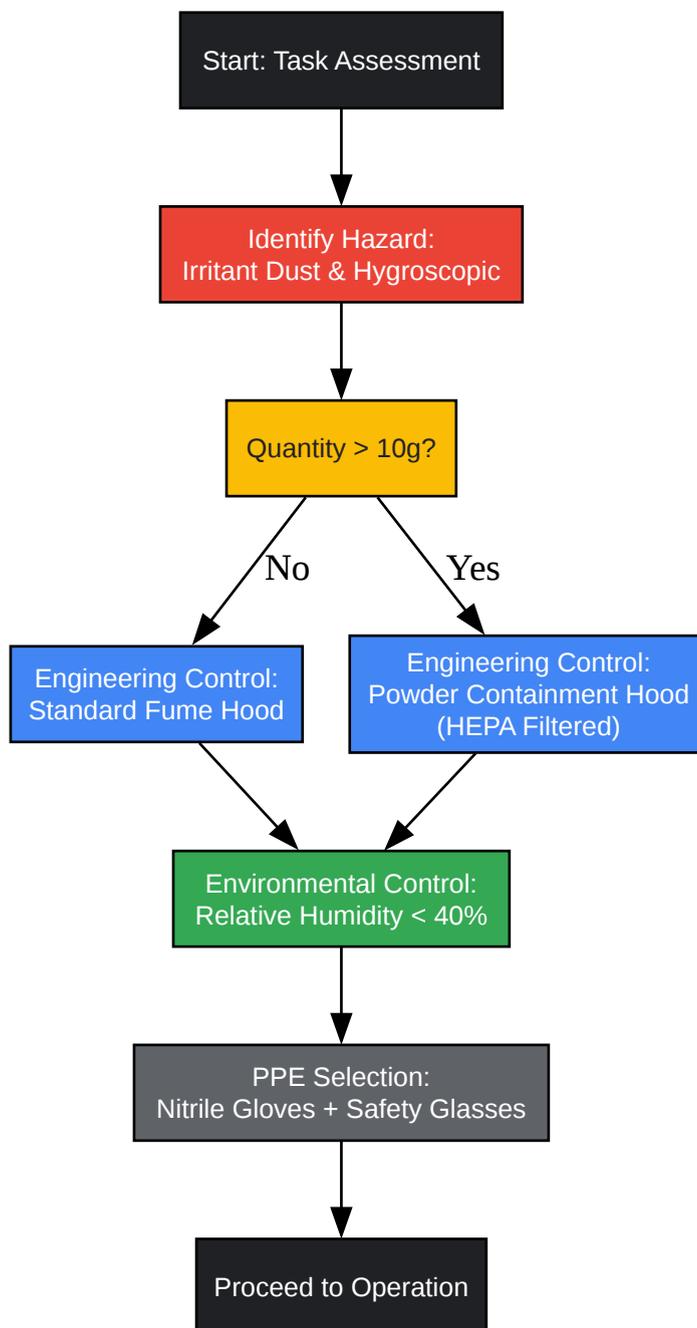
Critical Insight: The hygroscopicity of this salt is the primary variable affecting experimental reproducibility. A 2% water uptake by weight can shift the molar equivalence in sensitive acylation or alkylation reactions, leading to incomplete conversion.

Risk Assessment & Engineering Controls

Effective safety is a hierarchy. Reliance on PPE alone is a failure of protocol. The primary defense against **4-Hydroxymethylpiperidine hydrochloride** is containment and moisture control.

Diagram 1: Risk Assessment & Control Logic

This decision tree illustrates the hierarchy of controls required before initiating work.



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Caption: Operational logic flow for determining engineering controls based on quantity and hazard profile.

Personal Protective Equipment (PPE) Matrix

For this compound, the risk of skin absorption is lower than the free base, but contact dermatitis and mucous membrane irritation remain risks.

Table 2: Required PPE by Activity

Activity	Hand Protection	Eye/Face Protection	Body Protection	Respiratory
Weighing (<1g)	Nitrile (0.11mm, min)	Safety Glasses w/ Side Shields	Standard Lab Coat	Fume hood sufficient
Bulk Handling (>10g)	Double Nitrile or Neoprene	Chemical Goggles	Lab Coat + Tyvek Sleeves	N95 (if outside hood)
Solution Prep	Nitrile (Splash protection)	Safety Glasses	Standard Lab Coat	Fume hood sufficient
Spill Cleanup	Nitrile (Double gloved)	Chemical Goggles	Chemical Resistant Apron	P100 Respirator

Operational Handling Protocols

Protocol A: Precision Weighing (Hygroscopic Management)

Objective: To weigh the compound without water uptake affecting stoichiometry.

- Preparation:
 - Equip a static-free spatula.
 - Ensure the balance is located within a draft-shielded enclosure or a low-turbulence fume hood.
 - Pre-dry: If the container has been opened previously without a desiccator, dry the reagent in a vacuum oven at 40°C for 4 hours prior to use.
- Transfer:

- Minimize the "lid-off" time. Open the container only when the weighing boat is tared and ready.
- Why: The HCl salt will rapidly form clumping aggregates in humid air (>50% RH), making accurate transfer difficult and altering the mass.
- Dissolution:
 - Add the solvent (e.g., Methanol, DMF) to the weighing vessel immediately after weighing to lock in the mass.
 - Note: The dissolution is slightly endothermic; ensure complete solubilization before adding reagents like TEA or DIPEA, which will liberate the free base in situ.

Protocol B: Reaction Setup (In Situ Free Basing)

Objective: Safe conversion to the reactive amine species.

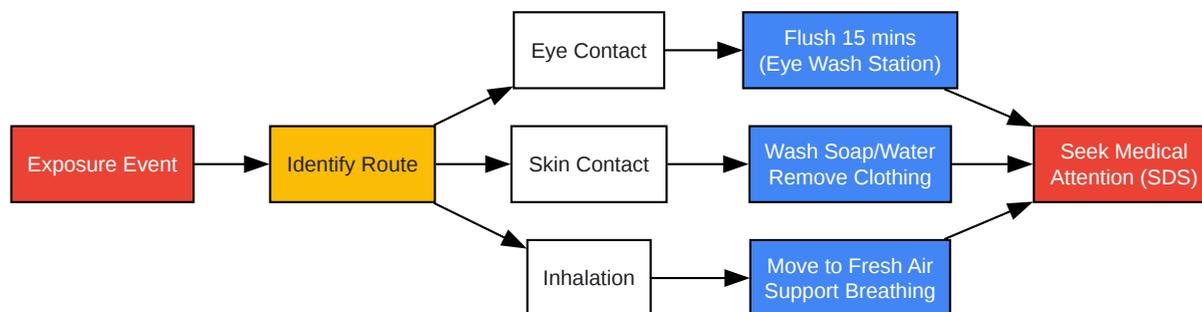
- Setup: Clamp the reaction vessel securely in the fume hood.
- Addition: Dissolve 4-Hydroxymethylpiperidine HCl in the reaction solvent.
- Neutralization: Add the organic base (e.g., Triethylamine) dropwise.
 - Observation: You may observe the precipitation of Triethylamine hydrochloride (white solid). This confirms the liberation of the 4-hydroxymethylpiperidine free base.
 - Safety: This step is not highly exothermic, but ensure stirring is adequate to prevent localized concentration hotspots.

Emergency Response & Waste Management

In the event of exposure, the speed of response dictates the severity of the injury. The HCl salt forms hydrochloric acid upon contact with moisture in the eyes or respiratory tract.

Diagram 2: Emergency Response Logic

This workflow dictates the immediate actions required upon exposure.[\[6\]](#)[\[8\]](#)[\[10\]](#)



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Caption: Immediate response protocols for different exposure routes.

Disposal Procedures^{[1][6][7][8][9][11]}

- Solid Waste: Dispose of contaminated solids (gloves, weighing boats) in the "Hazardous Solid Waste" bin.
- Liquid Waste: Aqueous streams containing this compound should be adjusted to pH 6-8 before disposal into the "Aqueous Basic/Neutral" waste stream. Organic streams go to "Halogenated" or "Non-Halogenated" solvent waste as appropriate.
- Do not dispose of down the drain; the compound has potential aquatic toxicity.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 3017330, **4-Hydroxymethylpiperidine hydrochloride**. Retrieved January 30, 2026, from [\[Link\]](#)

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